

Application Notes and Protocols for MA242 Administration in Mouse Xenograft Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

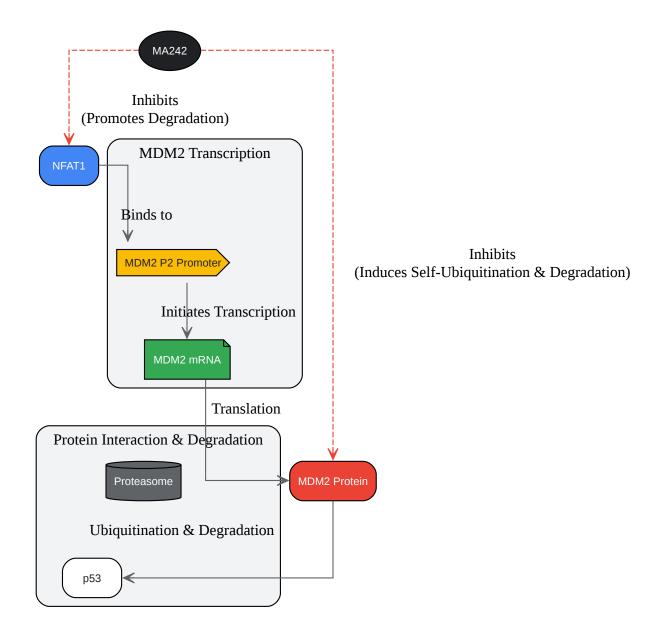
MA242 is a novel small molecule that functions as a dual inhibitor of Mouse double minute 2 homolog (MDM2) and Nuclear factor of activated T-cells 1 (NFAT1).[1][2][3] Overexpression of both MDM2 and NFAT1 is observed in various cancers and is associated with poor prognosis. [1] MA242 has demonstrated significant anti-tumor activity in preclinical models of breast and pancreatic cancer, irrespective of the p53 tumor suppressor protein status.[1][2]

The mechanism of action of MA242 involves the direct binding to both MDM2 and NFAT1, leading to their degradation.[1][2] This dual inhibition disrupts the NFAT1-mediated transcription of MDM2.[1][4][5] Consequently, MA242 induces cell cycle arrest at the G2 phase and promotes apoptosis in cancer cells.[6] Preclinical studies have shown that MA242's therapeutic efficacy is dependent on the expression levels of MDM2.[6]

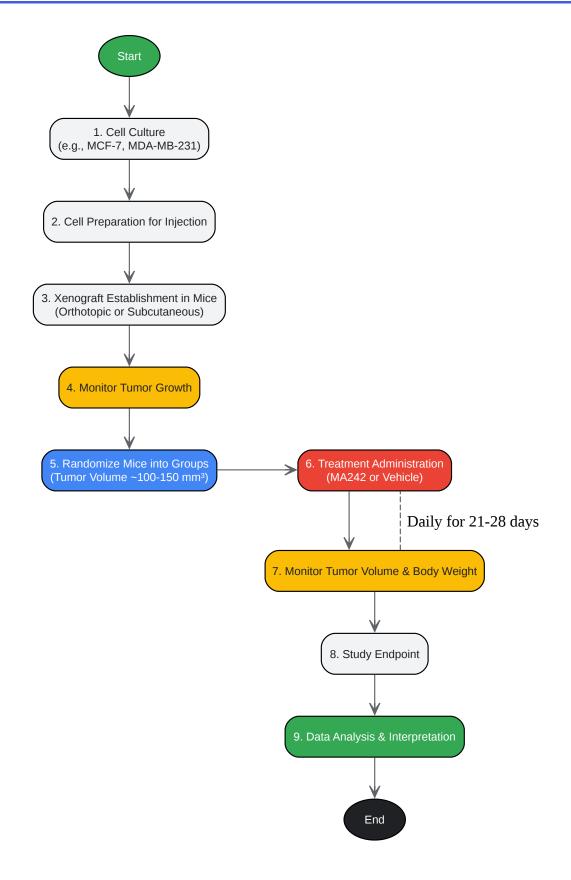
These application notes provide detailed protocols for the administration of **MA242** in mouse xenograft models, guidance on establishing these models, and methods for data collection and analysis.

Signaling Pathway of MA242









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References

- 1. mdpi.com [mdpi.com]
- 2. Discovery and characterization of dual inhibitors of MDM2 and NFAT1 for pancreatic cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. pubcompare.ai [pubcompare.ai]
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